

An In-depth Technical Guide to Pyrene-1-carbohydrazide

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Compound of Interest

Compound Name: Pyrene-1-carbohydrazide

Cat. No.: B15073397

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For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **Pyrene-1-carbohydrazide**, a fluorescent labeling reagent. The information is presented to be accessible and useful for professionals in research and development.

Molecular Data

The fundamental molecular properties of **Pyrene-1-carbohydrazide** are summarized below.

Property	Value
Molecular Formula	C17H12N2O [1][2]
Molecular Weight	260.29 g/mol [1]

Structural and Relational Overview

The following diagram illustrates the relationship between the compound's name, its chemical formula, and its corresponding molecular weight.



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Figure 1: Relationship between Compound Name, Formula, and Molecular Weight.

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References

- 1. 32089-54-6|Pyrene-1-carbohydrazide|BLD Pharm [bldpharm.com]
- 2. yottadeft.com [yottadeft.com]
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